

Technical Support Center: MAPbl3 Solar Cell Moisture-Induced Degradation

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Methylammonium	
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Welcome to the technical support center for researchers working with **methylammonium** lead iodide (MAPbI3) perovskite solar cells. This resource provides troubleshooting guidance and answers to frequently asked questions regarding moisture-induced degradation.

Frequently Asked Questions (FAQs)

Q1: What are the first visible signs of moisture-induced degradation in a MAPbI3 film?

A1: The most immediate visual indicator of moisture exposure is a color change in the perovskite film. The initially dark brown or black MAPbI3 film will turn yellow.[1] This is due to the decomposition of the perovskite structure into lead iodide (PbI2).[1][2]

Q2: Is the degradation of MAPbI3 by water reversible?

A2: The initial stages of moisture-induced degradation can be reversible. Exposure to water vapor first leads to the formation of a monohydrate phase (CH3NH3Pbl3·H2O), which is a colorless intermediate.[3][4][5] If the film is dried in an inert atmosphere (e.g., under dry nitrogen), it can revert to the original MAPbl3 structure.[4][5] However, prolonged exposure or the presence of liquid water leads to the formation of a dihydrate phase ((CH3NH3)4Pbl6·2H2O) and subsequent irreversible decomposition into Pbl2, **methylammonium** iodide (MAI), and water.[6][7][8]

Q3: How does humidity level affect the rate of degradation?



A3: The rate of degradation is highly dependent on the relative humidity (RH). While low levels of humidity (~60% RH) may have a limited impact on the structural stability, higher levels (~80-100% RH) can trigger rapid and irreversible degradation.[9][10] For instance, a MAPbI3 solar cell can lose over 90% of its initial efficiency within a few hundred hours of exposure to air with RH higher than 50%.[10]

Q4: Does light exposure play a role in moisture-induced degradation?

A4: Yes, light, particularly UV light, significantly accelerates the degradation process in the presence of moisture.[8] The combination of light, oxygen, and moisture is more detrimental than any of these factors in isolation.[2][11] Encapsulated devices with a UV-blocking layer show significantly improved stability under illumination compared to unshielded devices.[2]

Q5: What is the chemical equation for the primary irreversible degradation pathway in the presence of moisture?

A5: The overall irreversible degradation of MAPbI3 in the presence of water can be summarized by the following reaction:

CH3NH3Pbl3(s) + H2O(l) \rightarrow Pbl2(s) + CH3NH3l(aq)[12]

The aqueous **methylammonium** iodide can further decompose, especially under the influence of light and heat.[12]

Troubleshooting Guide



Troubleshooting & Optimization

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Problem	Possible Cause	Recommended Action
Sudden drop in power conversion efficiency (PCE) after fabrication.	Exposure to ambient air with moderate to high humidity during measurement or storage.	Immediately transfer the device to a nitrogen-filled glovebox or a desiccator. Attempt to reverse the initial hydration by annealing at a low temperature (e.g., 60-80°C) in an inert atmosphere for a few hours.[4][5]
Yellowing of the perovskite film.	Irreversible degradation to PbI2 due to significant moisture exposure.	Once the film has turned yellow, the degradation is generally irreversible. The device is likely unrecoverable. Focus on preventing moisture exposure in future fabrications by ensuring a dry processing environment and proper encapsulation.
Increased hysteresis in J-V curves after exposure to humidity and subsequent drying.	Changes in defect density and morphology of the MAPbI3 film after recrystallization from the hydrated phase.[4][5]	While the PCE may recover, the increased hysteresis indicates residual defects. Further optimization of the drying process (e.g., slower annealing ramp) might mitigate this. Consider incorporating passivating agents in your perovskite precursor solution to reduce defect formation.
Device performance degrades rapidly under illumination in ambient air.	Combined effect of moisture, oxygen, and light, leading to accelerated decomposition.	Use a UV filter during measurements to minimize photodegradation. For long-term stability tests, encapsulate the device properly to create a barrier



against moisture and oxygen.

[2]

Strictly monitor and control the humidity levels inside your glovebox. Ensure that all solvents and precursors are anhydrous. Even small variations in moisture can significantly impact film quality and device performance.

Quantitative Data on Degradation

Table 1: Effect of Humidity on MAPbI3 Solar Cell Performance

Relative Humidity (RH)	Exposure Time	PCE Loss	Reference
>50%	A few hundred hours	>90%	[10]
85%	7 hours	15% (large grains) vs. 95% (small grains)	[10]
Ambient	24 hours	up to 80%	[3]
100%	-	Leads to formation of PbI2 and aqueous CH3NH3I	[9][10]

Table 2: Performance Recovery after Reversible Hydration

Initial Jsc	Initial Voc	Degradati on Condition	Recovere d Jsc	Recovere d Voc	Recovery Condition	Referenc e
~19 mA cm ⁻²	~1.05 V	Water vapor exposure	Fully recovered	Fully recovered	Dry nitrogen for 6 hours	[4][5]



Experimental Protocols X-Ray Diffraction (XRD) for Detecting Degradation

Objective: To identify the crystal phases present in the perovskite film and detect the formation of degradation products like PbI2 and hydrated perovskite phases.

Methodology:

- Sample Preparation: The MAPbI3 film on a substrate (e.g., FTO glass) is mounted on the XRD sample holder. For in-situ measurements, a chamber with controlled humidity can be used.
- Instrument Setup:
 - Radiation Source: Cu K α (λ = 1.5406 Å)
 - Voltage and Current: 40 kV and 40-44 mA[2]
 - Scan Range (2θ): 10° 60°
 - Scan Rate: 3°/min[2]
- Data Acquisition: Perform the XRD scan on the fresh (control) sample and the degraded sample.
- Data Analysis:
 - The characteristic peaks for tetragonal MAPbI3 are expected at approximately 14.1°,
 28.4°, and 31.8° (corresponding to (110), (220), and (310) planes).
 - The appearance of a peak around 12.7° is a clear indicator of the formation of hexagonal PbI2.[13]
 - Changes in peak intensities and the appearance of new peaks at other positions can indicate the formation of hydrated perovskite phases.[6][7]



UV-Visible (UV-Vis) Spectroscopy for Monitoring Degradation

Objective: To monitor changes in the optical absorption properties of the MAPbI3 film as it degrades.

Methodology:

- Sample Preparation: The MAPbI3 film is fabricated on a transparent substrate (e.g., glass or quartz).
- Instrument Setup: Use a standard UV-Vis spectrophotometer.
- Data Acquisition:
 - Measure the absorbance spectrum of the fresh film over a wavelength range of approximately 400 nm to 800 nm.
 - Expose the film to the desired degradation conditions (e.g., humid air) and measure the absorbance spectrum at regular intervals.
- Data Analysis:
 - A fresh MAPbI3 film shows a characteristic absorption onset at around 795 nm,
 corresponding to a bandgap of ~1.56 eV.[2]
 - Upon degradation, the overall absorbance will decrease.
 - The absorption feature of MAPbI3 will gradually disappear and be replaced by the absorption onset of PbI2, which is around 520 nm.[2]

Scanning Electron Microscopy (SEM) for Morphological Analysis

Objective: To visualize the surface morphology and cross-section of the perovskite film and identify changes due to moisture-induced degradation.

Methodology:



• Sample Preparation:

- For top-down imaging, a small piece of the film on the substrate is mounted on an SEM stub using carbon tape.
- For cross-sectional imaging, the sample is carefully cleaved to expose the different layers of the solar cell.
- To prevent charging, a thin conductive layer (e.g., gold, platinum, or carbon) is typically sputtered onto the sample surface.[14]
- Instrument Setup:
 - Use a low accelerating voltage (e.g., <5 kV, ideally 100-200V with beam deceleration) to minimize beam damage to the soft perovskite material.[14]
 - Use a low probe current to reduce charge build-up.[14]
- Imaging: Acquire images of the surface and/or cross-section. Degradation can manifest as changes in grain size, the appearance of pinholes, or the formation of new crystalline structures (e.g., PbI2 platelets) on the surface.

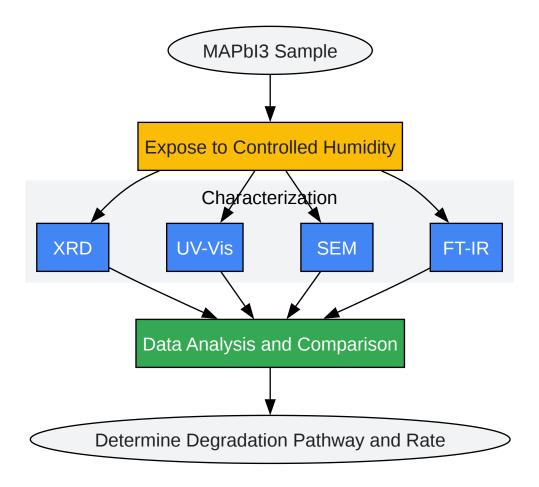
Visualizations



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Caption: Moisture-induced degradation pathway of MAPbI3.





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Caption: Experimental workflow for studying MAPbI3 degradation.

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- To cite this document: BenchChem. [Technical Support Center: MAPbI3 Solar Cell Moisture-Induced Degradation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206745#moisture-induced-degradation-pathways-in-mapbi3-solar-cells]

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